

JNJ-26146900 solubility issues and solutions

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Compound of Interest

Compound Name: JNJ-26146900

Cat. No.: B1673006

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Technical Support Center: JNJ-26146900

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for **JNJ-26146900**, with a focus on addressing solubility issues.

Frequently Asked Questions (FAQs)

Q1: What is **JNJ-26146900** and what is its mechanism of action?

JNJ-26146900 is a non-steroidal, selective androgen receptor (AR) modulator (SARM).[1] It acts as an antagonist to the androgen receptor, blocking the binding of androgens like testosterone and dihydrotestosterone (DHT).[2][3][4][5] This antagonism inhibits the downstream signaling pathways that are dependent on AR activation, which are crucial for the growth and survival of certain cancer cells, such as those in prostate cancer.[3]

Q2: I am having trouble dissolving **JNJ-26146900**. What are the recommended solvents?

JNJ-26146900 is a hydrophobic compound and is expected to have low aqueous solubility. For in vitro experiments, the recommended starting solvent is Dimethyl Sulfoxide (DMSO). If solubility in DMSO is limited, other organic solvents such as Ethanol or Dimethylformamide (DMF) can be tested.

Q3: My **JNJ-26146900** precipitates when I add it to my aqueous cell culture medium. How can I prevent this?

This is a common issue with hydrophobic compounds, often referred to as "crashing out." Here are several strategies to prevent precipitation:

- Optimize your dilution technique:
 - Prepare a high-concentration stock solution of **JNJ-26146900** in 100% DMSO (e.g., 10-20 mM).
 - Warm your cell culture medium to 37°C before adding the compound.
 - Instead of adding the DMSO stock directly to the full volume of medium, perform a serial dilution. Add a small volume of the DMSO stock to a small volume of the pre-warmed medium while gently vortexing. Then, add this intermediate dilution to the rest of your medium.
- Control the final DMSO concentration: Keep the final concentration of DMSO in your cell culture medium as low as possible, ideally below 0.5% (v/v), to minimize solvent toxicity to your cells.
- Lower the final concentration of **JNJ-26146900**: The precipitation may be due to the final concentration of **JNJ-26146900** exceeding its solubility limit in the aqueous medium. Try using a lower final concentration in your experiment.
- Use a carrier protein: The presence of serum (e.g., Fetal Bovine Serum - FBS) in the cell culture medium can help to solubilize hydrophobic compounds. If you are using serum-free or low-serum media, you may face more significant solubility challenges.

Q4: How should I prepare **JNJ-26146900** for in vivo animal studies?

Due to its low water solubility, **JNJ-26146900** requires a specific formulation for oral administration in animal models. Here are some common formulation strategies:

- Suspension in Carboxymethyl cellulose (CMC): **JNJ-26146900** can be suspended in an aqueous solution of 0.2% to 0.5% CMC.
- Solution in PEG400: The compound can be dissolved in Polyethylene glycol 400 (PEG400).

- Co-solvent systems: A common approach is to first dissolve **JNJ-26146900** in a small amount of DMSO, and then dilute it with a vehicle such as a mixture of PEG300, Tween 80, and water, or with corn oil.

It is crucial to test the stability and homogeneity of any formulation before administration to animals.

Troubleshooting Guide

Issue: Precipitate forms in the **JNJ-26146900** stock solution during storage.

- Possible Cause: The compound may have come out of solution due to temperature fluctuations or evaporation of the solvent.
- Solution: Before each use, warm the stock solution to room temperature or briefly in a 37°C water bath. Vortex or sonicate the solution to ensure it is fully redissolved. Store stock solutions in tightly sealed vials to prevent solvent evaporation. Aliquoting the stock solution can help to avoid repeated freeze-thaw cycles.

Issue: Inconsistent results in biological assays.

- Possible Cause: This could be due to incomplete dissolution or precipitation of **JNJ-26146900** in the assay medium, leading to an inaccurate final concentration.
- Solution: Visually inspect your assay plates for any signs of precipitation. Before adding the compound to your cells or assay, ensure it is fully dissolved in the medium. Consider performing a solubility test in your specific assay buffer to determine the maximum soluble concentration.

Quantitative Data Summary

There is limited publicly available quantitative data on the solubility of **JNJ-26146900** in specific solvents. The table below provides qualitative solubility information and common formulation components. Researchers should experimentally determine the solubility in their specific solvent and buffer systems.

Solvent/Vehicle	Solubility/Formulation Notes
In Vitro Solvents	
DMSO	Generally soluble; recommended as the primary solvent for stock solutions.
Ethanol	May be used as an alternative solvent.
DMF	May be used as an alternative solvent.
In Vivo Formulation Components	
PEG400	Can be used as a solvent for oral formulations.
Carboxymethyl cellulose (0.2% - 0.5%)	Can be used to create a suspension.
Tween 80 (0.25%)	A surfactant used to improve wetting and suspension.
Corn oil	Can be used as a vehicle for oral gavage.

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution of **JNJ-26146900**

- Materials:
 - JNJ-26146900** powder (Molecular Weight: 360.35 g/mol)
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 - Weigh out 3.6 mg of **JNJ-26146900** powder and place it in a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.

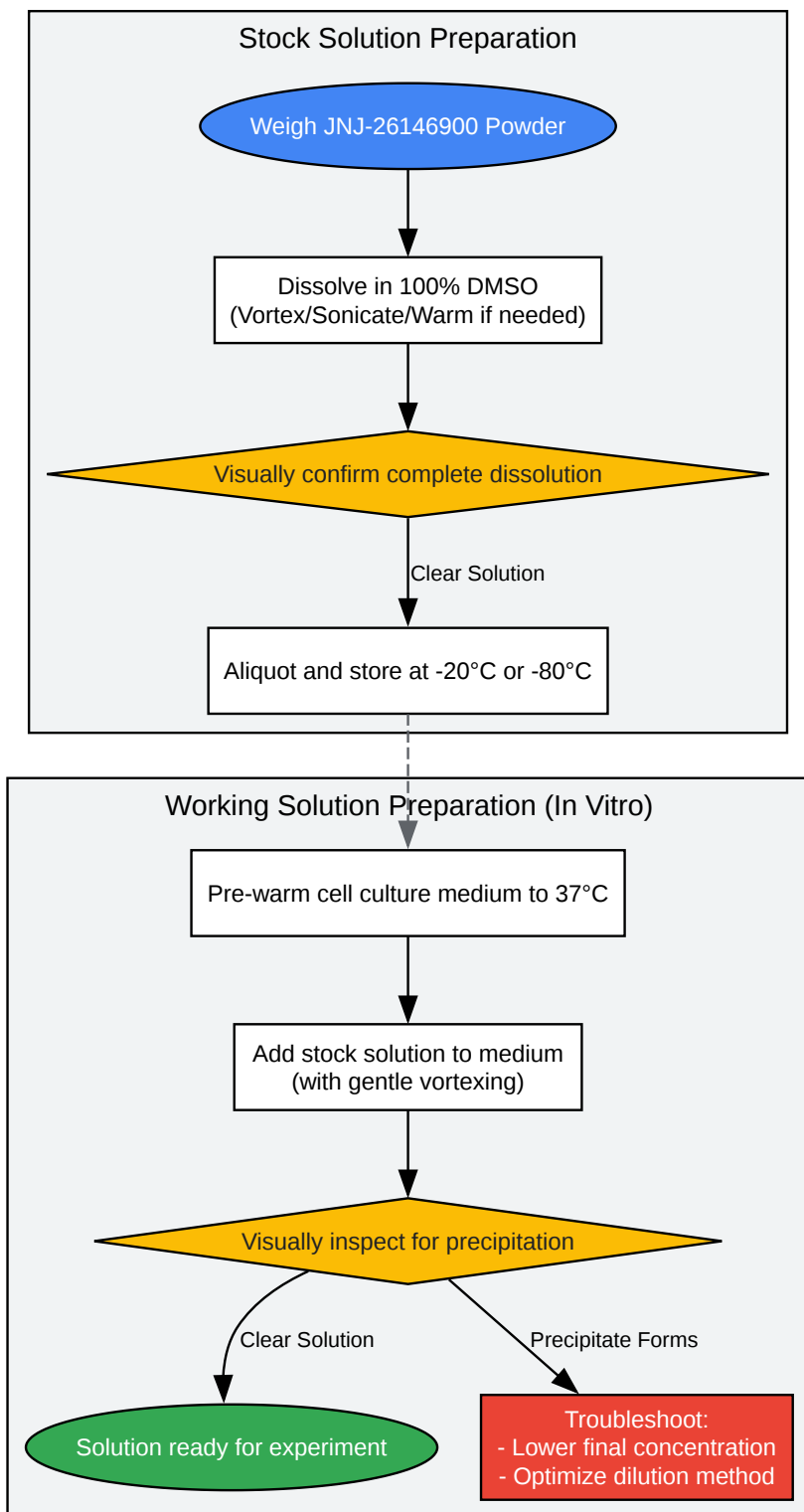
3. Vortex the solution vigorously for 1-2 minutes until the compound is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution.
4. Visually inspect the solution to ensure there are no visible particles.
5. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Protocol 2: Visual Assessment of **JNJ-26146900** Solubility in Cell Culture Medium

- Materials:
 - 10 mM **JNJ-26146900** stock solution in DMSO
 - Your complete cell culture medium (pre-warmed to 37°C)
 - Sterile clear multi-well plate (e.g., 96-well plate)
- Procedure:
 1. Prepare a serial dilution of **JNJ-26146900** in your cell culture medium. For example, to test a final concentration of 10 µM, add 1 µL of a 10 mM stock to 1 mL of medium. To test 5 µM, you can add 0.5 µL of the 10 mM stock to 1 mL of medium, or create an intermediate dilution.
 2. Include a vehicle control well containing the same final concentration of DMSO as your highest **JNJ-26146900** concentration.
 3. Incubate the plate under the same conditions as your planned experiment (e.g., 37°C, 5% CO₂).
 4. Visually inspect the wells for any signs of cloudiness or precipitate at different time points (e.g., 0, 2, 6, and 24 hours). A simple way to check for subtle precipitation is to hold the plate up to a light source.
 5. The highest concentration that remains clear is your maximum working soluble concentration under those specific conditions.

Visualizations

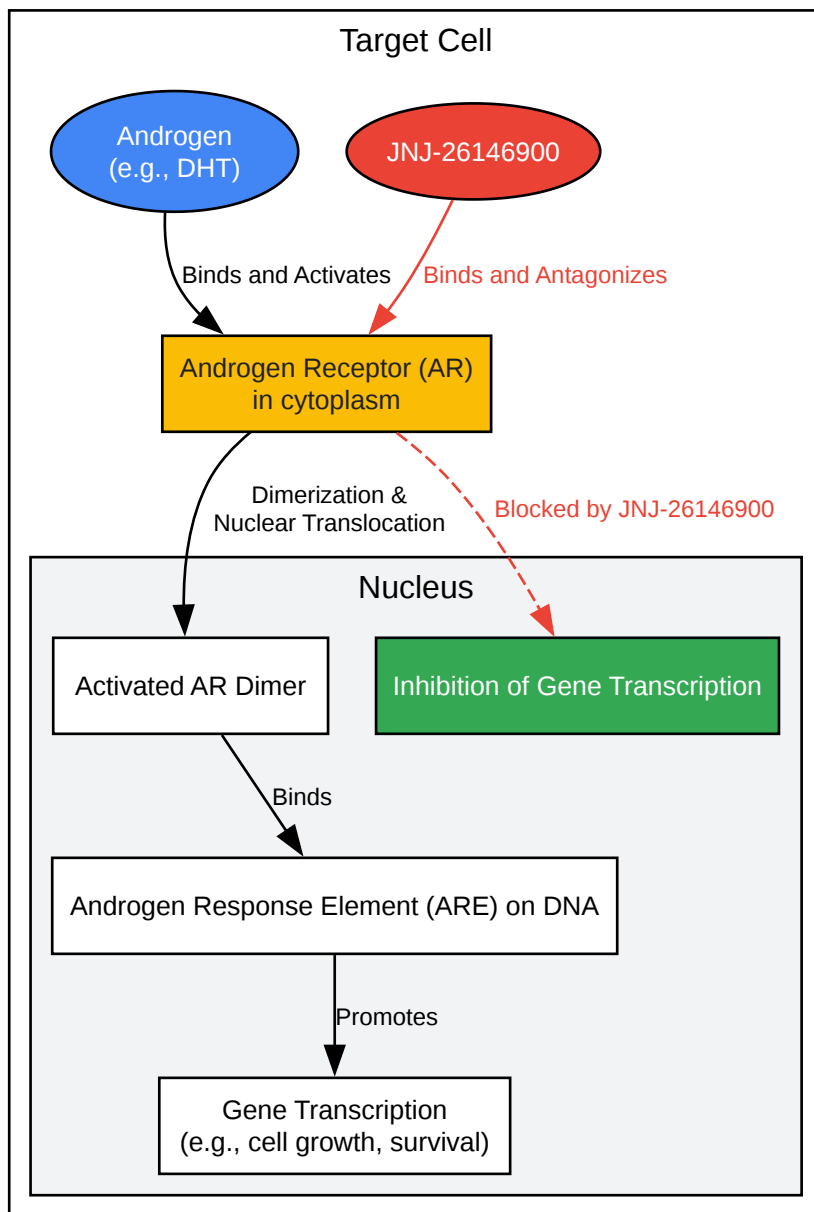
Experimental Workflow for JNJ-26146900 Solution Preparation



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Caption: Workflow for preparing **JNJ-26146900** solutions.

JNJ-26146900 Mechanism of Action



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Caption: Antagonistic action of **JNJ-26146900** on the Androgen Receptor signaling pathway.

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